

Methyl 9-decenoate chemical synthesis polycondensates

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

[Get Quote](#)

Methyl 9-Decenoate: Chemical Properties & Synthesis

Table 1: Fundamental Chemical Properties of Methyl 9-decenoate [1] [2] [3]

Property	Value / Description
CAS Registry Number	25601-41-6 [1] [2] [3]
Molecular Formula	$C_{11}H_{20}O_2$ [1] [2] [3]
Molecular Weight	184.28 g/mol [1] [4]
Lipid Number	C10:1 ME [1]
Common Synonyms	9-Decenoic acid, methyl ester; Methyl dec-9-enoate [3] [4]
Purity	Available at >98% and 95% [1] [4]
Physical State	Liquid; also described as a colorless liquid or white crystalline powder [1] [3]
Odor	Fruity, waxy [3]
Boiling Point	123 °C at 21 Torr [3] [4]

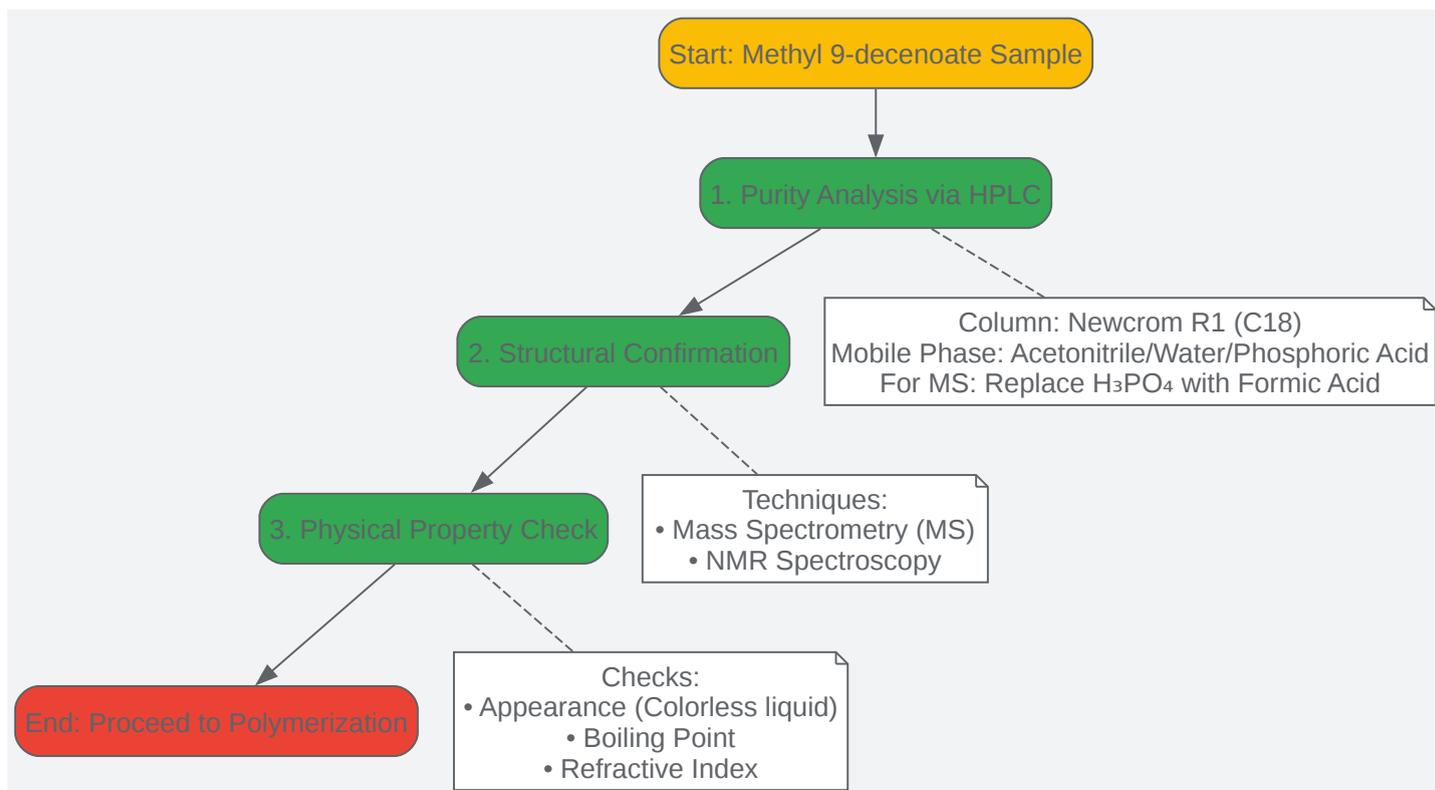
Property	Value / Description
Density	0.883 ± 0.06 g/cm ³ (Predicted) [3] [4]
LogP	3.99 [2]

Table 2: Documented Synthetic Pathways for Methyl 9-decenoate [3]

Synthetic Route	Conditions	Yield	Notes
Esterification	Sulfuric acid, heating for 4h	98%	Common laboratory method.
Esterification	In water with HCl at 20°C for 48h, inert atmosphere	100%	High-yield, controlled conditions.
Olefin Cross-Metathesis	With Hoveyda-Grubbs 2nd gen catalyst, in chlorobenzene for 7h	55%	Modern, catalytic method; involves ethenolysis of unsaturated fatty acid esters.

Proposed Analytical Protocol for Quality Control

For researchers synthesizing or receiving **Methyl 9-decenoate**, the following protocol can be used to confirm the identity and purity of the compound prior to polymerization experiments.



[Click to download full resolution via product page](#)

Diagram 1: A quality control workflow for **Methyl 9-decenoate** analysis prior to polymerization.

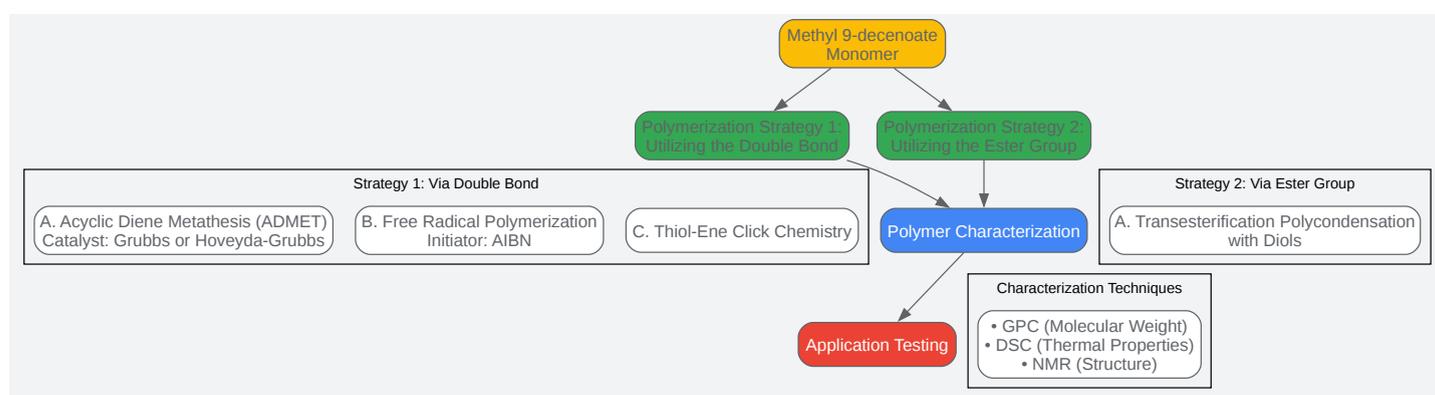
Detailed HPLC Method for Purity Analysis

This method is adapted from a published application for analyzing **Methyl 9-decenoate**. [2]

- **Column:** Newcrom R1 HPLC column (a reverse-phase C18 column with low silanol activity). For faster analysis, 3 µm particle size columns are available for UPLC applications. [2]
- **Mobile Phase:** Acetonitrile (MeCN), water, and phosphoric acid. [2]
- **MS-Compatibility:** For mass spectrometry detection, replace phosphoric acid with formic acid. [2]
- **Applications:** This method is suitable for routine analysis, pharmacokinetics, and can be scaled up for preparative separation or isolation of impurities. [2]

Research Framework for Polycondensate Synthesis

While specific protocols for creating polycondensates from **Methyl 9-decenoate** were not found in the search results, its chemical structure suggests strong potential. The terminal ester group can undergo transesterification, and the internal carbon-carbon double bond (C=C) can enable a variety of polymerization reactions. The following diagram outlines a proposed research plan to explore these possibilities.



[Click to download full resolution via product page](#)

*Diagram 2: A proposed research framework for synthesizing and characterizing polycondensates from **Methyl 9-decenoate**.*

Proposed Characterization Methods for Polycondensates

- **Gel Permeation Chromatography (GPC):** To determine the average molecular weight (M_n , M_w) and dispersity (\mathcal{D}) of the synthesized polymers.

- **Differential Scanning Calorimetry (DSC):** To analyze thermal transitions, such as the glass transition temperature (T_g) and melting point (T_m), which are critical for understanding material performance.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To confirm the chemical structure of the polymer and quantify the degree of unsaturation incorporated into the backbone.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** To monitor the consumption of functional groups (C=C stretch) during the polymerization reaction.

Conclusion and Research Outlook

Methyl 9-decenoate is a commercially available chemical with a well-defined profile, making it a promising monomer for polymer science. [1] [3] [4] Its potential is reflected in its use across industries like cosmetics and pharmaceuticals, which often relies on specialized polymer formulations. [5]

The immediate research direction involves experimentally validating the proposed polymerization strategies. Success in this area could lead to the development of new **biobased polyesters or polyolefins** with tailored properties for applications in drug delivery, sustainable materials, and specialty additives.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Methyl | CAS... | Larodan Research Grade Lipids 9 Decenoate [larodan.com]
2. - methyl | SIELC Technologies 9 decenoate [sielc.com]
3. Cas 25601-41-6, 9 -Decenoic acid, methyl ester | lookchem [lookchem.com]
4. -Decenoic acid, 9 ester | 25601-41-6 methyl [chemicalbook.com]
5. Global Methyl - 9 Market Investment Landscape decenoate -2032 2025 [statsndata.org]

To cite this document: Smolecule. [Methyl 9-decenoate chemical synthesis polycondensates].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1897233#methyl-9-decenoate-chemical-synthesis-polycondensates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com